

# An In-Depth Technical Guide to the Physical Properties of Dimethylglyoxime Powder

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## Compound of Interest

Compound Name: Dimethylglyoxime

Cat. No.: B607122

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## Introduction

**Dimethylglyoxime** (DMG), systematically known as 2,3-butanedione dioxime, is an organic compound with the chemical formula  $C_4H_8N_2O_2$ .<sup>[1][2]</sup> It presents as a white to off-white crystalline powder and is a crucial reagent in analytical and coordination chemistry.<sup>[3][4]</sup> While primarily recognized for its high selectivity in precipitating nickel and palladium from solutions, a thorough understanding of its physical properties is essential for its application in diverse scientific fields, including materials science and as a model for enzymes and catalysts.<sup>[5]</sup> This guide provides a comprehensive overview of the core physical characteristics of **dimethylglyoxime** powder, detailed experimental protocols for their determination, and a logical workflow for its characterization.

## General and Physical Properties

The fundamental physical and chemical identifiers for **dimethylglyoxime** are summarized below. These properties are crucial for handling, storage, and application of the compound.

Table 1: General Properties of **Dimethylglyoxime**

Property	Value
Chemical Formula	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	116.12 g/mol
Appearance	White to off-white powder
Odor	Odorless
CAS Number	95-45-4

Table 2: Key Physical Properties of **Dimethylglyoxime**

Property	Value
Melting Point	240–241 °C (decomposes)
Boiling Point	Decomposes
Density	1.37 g/cm <sup>3</sup>
pKa	10.60 (at 25 °C)
Crystal System	Triclinic
Hydrogen Bond Donors	2

## Solubility Profile

**Dimethylglyoxime**'s solubility is a critical parameter for its use as a reagent. It is poorly soluble in water but dissolves in several organic solvents and alkaline solutions.

Table 3: Solubility of **Dimethylglyoxime**

Solvent	Solubility
Water	Insoluble / Low
Ethanol	Soluble
Methanol	Soluble
Acetone	Soluble
Ether	Soluble
Pyridine	Soluble
Sodium Hydroxide Solution	Soluble

## Experimental Protocols

Accurate determination of physical properties requires standardized experimental procedures. Below are detailed methodologies for measuring the melting point and solubility of **dimethylglyoxime** powder.

### Determination of Melting Point via Capillary Method

The capillary method is a common and reliable technique for determining the melting point of a crystalline solid.

Objective: To determine the temperature range over which the **dimethylglyoxime** powder transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus (e.g., DigiMelt or similar)
- Glass capillary tubes (one end sealed)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **dimethylglyoxime** powder is completely dry. If the crystals are large, gently grind them into a fine powder using a clean, dry mortar and pestle.
- **Loading the Capillary Tube:** Jab the open end of a capillary tube into the powder multiple times to collect a small amount of the sample.
- **Packing the Sample:** Invert the tube and tap it gently on a hard surface to cause the powder to fall to the sealed end. To achieve dense packing, drop the capillary tube, sealed-end down, through a long, narrow glass tube onto the benchtop. Repeat until the packed sample height is approximately 2-3 mm.
- **Measurement:**
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - If the approximate melting point is known (around 240 °C), set the apparatus to heat rapidly to about 20 °C below this temperature.
  - Decrease the heating rate to a slow ramp (1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation and Recording:**
  - Observe the sample through the magnifying eyepiece.
  - Record the temperature at which the first droplet of liquid appears. This is the beginning of the melting range.
  - Record the temperature at which the last solid crystal turns into a liquid. This marks the end of the melting range.

## Determination of Solubility via Saturation Method

This protocol determines the solubility of **dimethylglyoxime** in a given solvent at a specific temperature.

**Objective:** To quantify the maximum mass of **dimethylglyoxime** that can dissolve in a specific volume of a solvent (e.g., ethanol) at room temperature.

#### Apparatus:

- Analytical balance
- Volumetric flask (e.g., 25 mL)
- Beakers and magnetic stirrer with stir bar
- Spatula and weighing paper
- Thermometer
- Filtration apparatus (e.g., syringe filter or vacuum filtration)

#### Procedure:

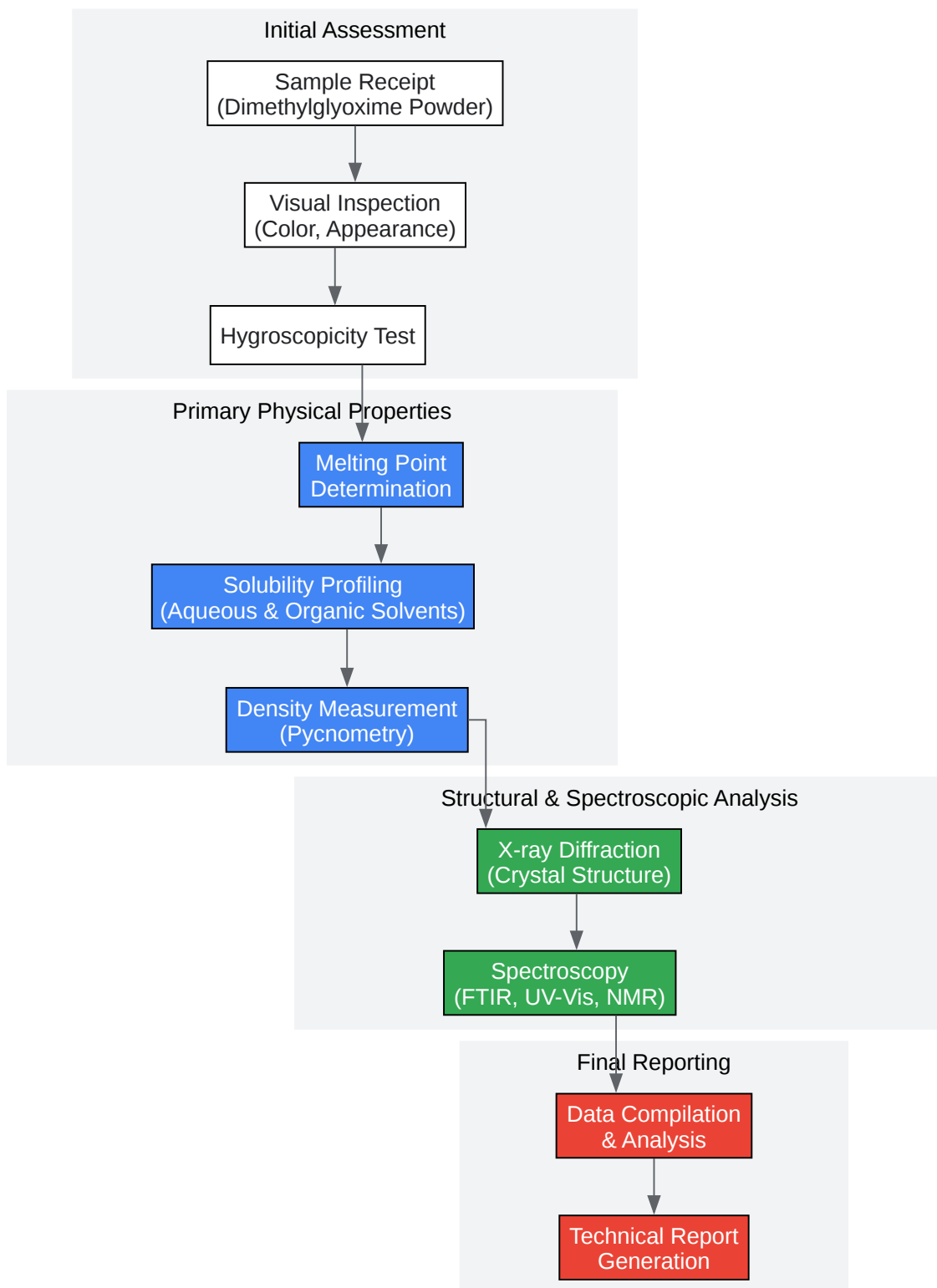
- **Solvent Preparation:** Measure a precise volume of the chosen solvent (e.g., 25.0 mL of ethanol) and place it in a beaker with a magnetic stir bar. Measure and record the initial temperature of the solvent.
- **Solute Addition:** Weigh a known mass of **dimethylglyoxime** powder. Add small, pre-weighed portions of the powder to the solvent while stirring continuously.
- **Achieving Saturation:** Continue adding the powder until a small amount of undissolved solid remains at the bottom of the beaker, even after prolonged stirring (e.g., 30 minutes). This indicates that the solution is saturated.
- **Equilibration:** Allow the solution to stir for an additional hour to ensure equilibrium is reached. Monitor the temperature and ensure it remains constant.
- **Separation:** Carefully filter the saturated solution to remove the undissolved solid.
- **Quantification:**
  - Weigh the remaining, undissolved solid to calculate the total mass of **dimethylglyoxime** that dissolved.

- Alternatively, take a known volume of the clear, filtered solution, evaporate the solvent completely in a pre-weighed evaporating dish, and weigh the remaining solid residue.
- Calculation: Express the solubility in grams of solute per 100 mL of solvent ( g/100 mL) using the calculated mass of dissolved **dimethylglyoxime** and the initial volume of the solvent.

## Visualized Workflow

A systematic workflow is critical for the consistent and accurate characterization of a chemical powder like **dimethylglyoxime**. The following diagram illustrates a logical sequence for analyzing its key physical properties.

## Workflow for Physical Characterization of Dimethylglyoxime Powder



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Caption: Workflow for the physical characterization of **dimethylglyoxime** powder.

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